

Essential Safety and Operational Guidance for Handling Tristearin-d9

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Compound of Interest

Compound Name: Tristearin-d9

Cat. No.: B1456414

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Note: Specific safety data for **Tristearin-d9** is not readily available. The following guidance is based on the safety data for its non-deuterated counterpart, Tristearin. The chemical properties of deuterated and non-deuterated compounds are very similar; however, it is recommended to handle deuterated compounds in a dry atmosphere to prevent hydrogen-deuterium exchange, which can affect the isotopic purity.^[1]

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Tristearin-d9**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of the compound.

Quantitative Data Summary

The following table summarizes the key quantitative safety and physical property data for Tristearin, which should be considered as indicative for **Tristearin-d9**.

Property	Value	Source
Molecular Formula	C ₅₇ H ₁₁₀ O ₆	[2]
Molecular Weight	891.48 g/mol	[3]
Appearance	White powder or solid	[2][4][5]
Melting Point	54 - 72.5 °C (polymorphs)	[5]
Boiling Point	260 °C	[6]
Solubility	Insoluble in water. Soluble in benzene, chloroform, and hot ethanol.	[4][5]
Density	0.862 g/cm ³ (80 °C)	[5]
Flash Point	Not available	[6][7]
Autoignition Temperature	Not available	[6][7]

Personal Protective Equipment (PPE) and Safe Handling Protocols

Strict adherence to the following personal protective equipment and handling protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Required Personal Protective Equipment

Protection Type	Required PPE	Specifications and Standards
Eye and Face Protection	Chemical safety goggles or a face shield.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. [6] [7]
Skin Protection	Appropriate protective gloves and a lab coat or protective clothing.	Wear gloves that prevent skin exposure. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [6] [7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when exposure limits may be exceeded, if irritation is experienced, or if generating dust. [6] [7]

Operational Procedures for Safe Handling

1. Engineering Controls:

- Ventilation: Always handle **Tristearin-d9** in a well-ventilated area. Use a local exhaust ventilation system or a chemical fume hood to keep airborne concentrations low, especially when generating dust.[\[7\]](#)

2. Handling Protocol:

- Avoid Dust Formation: Minimize the generation and accumulation of dust.[\[7\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used.[\[7\]](#)
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[\[7\]](#)

- Inert Atmosphere: For procedures where maintaining isotopic purity is critical, handle the compound under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent hydrogen-deuterium exchange.[1]

3. Storage:

- Container: Keep the container tightly closed.[7]
- Conditions: Store in a cool, dry, and well-ventilated area.[7] Store away from incompatible materials such as oxidizing agents.[8]
- Moisture Protection: Due to the hygroscopic nature of many deuterated compounds, take extra precautions to protect from moisture during storage.[1]

Disposal Plan

- Waste Disposal: Dispose of waste material in accordance with local, state, and federal guidelines. Place the material into a suitable clean, dry, closed container for disposal.[7]
- Environmental Precautions: Prevent the product from entering drains.[8]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[7]
- Skin Contact: Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.[7]
- Inhalation: Remove from exposure and move to fresh air immediately. If coughing or other symptoms appear, get medical aid.[7]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[7]

Fire Fighting Measures:

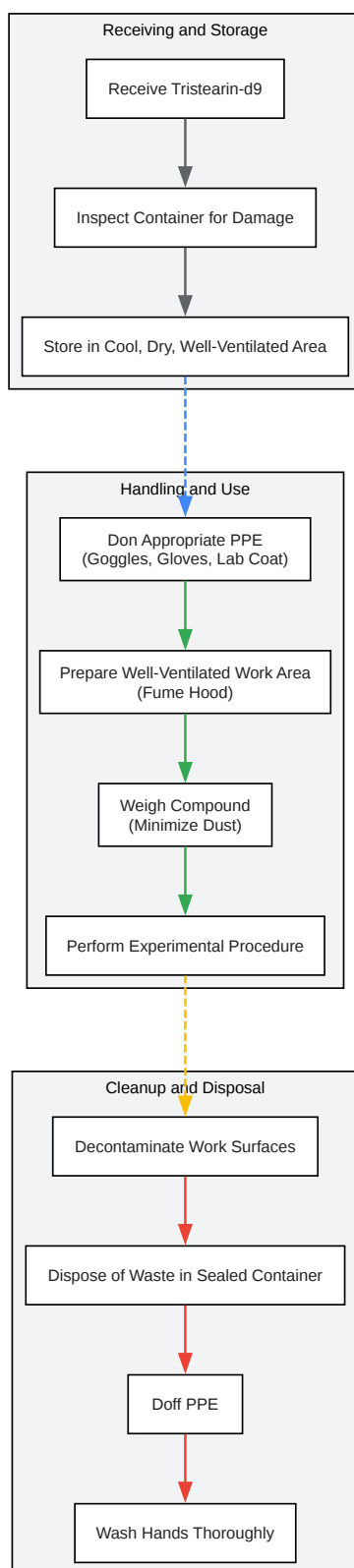
- **Extinguishing Media:** Use an extinguishing agent most appropriate for the surrounding fire, such as dry chemical, foam, water spray, or carbon dioxide.^{[7][8]}
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.^[7]
- **Hazardous Combustion Products:** Hazardous decomposition products formed under fire conditions include carbon oxides.

Accidental Release Measures:

- **Personal Precautions:** Use proper personal protective equipment as indicated in the PPE section.^[7]
- **Spill Cleanup:** Sweep up or absorb the material, then place it into a suitable clean, dry, closed container for disposal. Avoid generating dusty conditions.^[7]

Safe Handling Workflow

The following diagram illustrates the procedural workflow for the safe handling of **Tristearin-d9**, from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling of **Tristearin-d9**.

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References

- 1. benchchem.com [benchchem.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. Deuterated Compounds [simsonpharma.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. labinsights.nl [labinsights.nl]
- 6. Deuterated drug - Wikipedia [en.wikipedia.org]
- 7. benchchem.com [benchchem.com]
- 8. Benefits and Mechanisms of Deuterated Drugs | Enhanced Efficacy [bocsci.com]
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